

In-Depth Technical Guide: Characterization of 4-(2,4-Dinitrophenylazo)phenol

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Compound of Interest

Compound Name: 4-(2,4-Dinitrophenylazo)phenol

CAS No.: 16081-15-5

Cat. No.: B098584

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Executive Summary & Molecular Identity

4-(2,4-Dinitrophenylazo)phenol (also known as 2,4-dinitro-4'-hydroxyazobenzene) is a push-pull chromophore belonging to the class of azo dyes. It features an electron-rich phenolic ring coupled to an electron-deficient 2,4-dinitrophenyl ring via an azo (

) bridge. This structural motif imparts significant acidic character to the phenolic proton and facilitates distinct solvatochromic behavior, making it a valuable probe for solvent polarity and pH sensing.

Note on Nomenclature: Do not confuse this compound with Disperse Yellow 1 (4-(2,4-dinitroanilino)phenol), which contains an amine (

) linkage rather than an azo linkage. The characterization data below specifically targets the azo variant.

Property	Description
IUPAC Name	(E)-2,4-dinitro-4'-hydroxyazobenzene
Molecular Formula	
Molecular Weight	288.22 g/mol
Key Functional Groups	Phenolic -OH, Nitro (), Azo ()
Primary Application	pH Indicator, Solvatochromic Probe, Supramolecular Synthons

Synthesis Overview

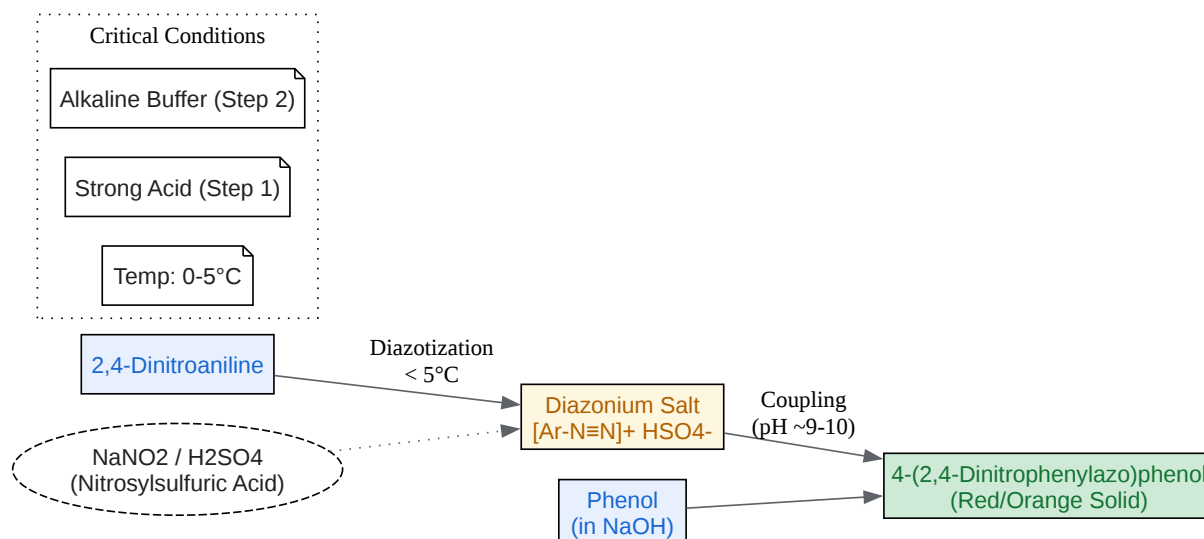
The synthesis of **4-(2,4-Dinitrophenylazo)phenol** requires a specialized diazotization protocol due to the weak basicity of the precursor, 2,4-dinitroaniline. Standard aqueous diazotization (HCl/NaNO

) often fails; therefore, nitrosylsulfuric acid is the reagent of choice.

Reaction Pathway[1][2][3]

- **Diazotization:** 2,4-Dinitroaniline is dissolved in concentrated sulfuric acid and reacted with sodium nitrite to form the 2,4-dinitrobenzenediazonium ion.
- **Coupling:** The diazonium salt is coupled with phenol in a buffered alkaline medium (sodium hydroxide/sodium carbonate) at

. The coupling occurs predominantly at the para-position of the phenol due to steric hindrance at the ortho-positions and electronic directing effects.



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Caption: Synthesis pathway via nitrosylsulfuric acid diazotization and alkaline coupling.

Physicochemical Characterization

Reliable characterization relies on a multi-modal approach combining spectral analysis and physical property determination.

UV-Vis Spectroscopy & Solvatochromism

The molecule exhibits a strong

transition involving the entire conjugated system.

- Neutral/Acidic Media: The compound appears yellow/orange with

typically in the range of 350–380 nm.

- **Basic Media (Anionic Form):** Deprotonation of the phenolic -OH creates the phenolate anion. The increased electron donation from

extends the conjugation, causing a significant bathochromic (red) shift to 450–550 nm (appearing deep red or purple).

- **Protocol:** Prepare

M solutions in methanol, acetonitrile, and varying pH buffers. Record spectra from 250–700 nm.

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy confirms the presence of the nitro and hydroxyl groups while distinguishing the azo linkage.

Functional Group	Wavenumber ()	Assignment
O-H Stretch		Broad band; indicates H-bonding (inter- or intramolecular).
C-H Aromatic		Weak stretching vibrations.
N=N Stretch		Often weak/obscured; characteristic of azo linkage.
NO Asymmetric		Strong, characteristic of nitro groups.
NO Symmetric		Strong, characteristic of nitro groups.
C-O Stretch		Phenolic C-O bond.

Nuclear Magnetic Resonance (NMR)

NMR provides definitive structural proof.

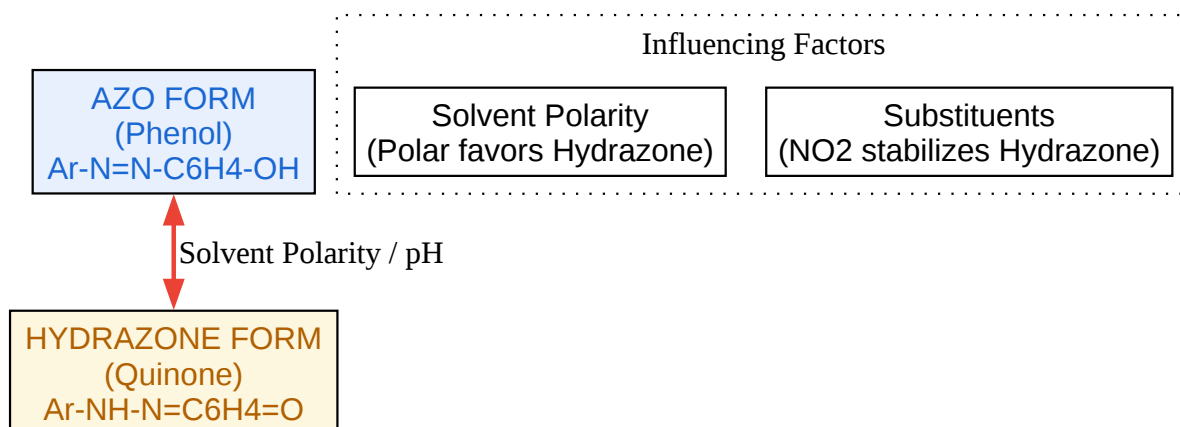
- ¹H NMR (DMSO-
d₆, 400 MHz):
 - Phenolic Ring (AA'BB'): Two doublets at
7.8-8.2 ppm (ortho to OH) and
6.8-7.2 ppm (meta to OH).
 - Dinitrophenyl Ring:
 - H-3 (between NO₂ groups): A singlet (or fine doublet) at highly deshielded field (8.5-9.0 ppm).
 - H-5, H-6: A doublet pair or multiplet in the aromatic region (7.2-7.8 ppm).
 - -OH Proton: A broad singlet, typically
10.0-11.0 ppm due to acidity and H-bonding.

Tautomerism (Azo-Hydrazone Equilibrium)

While para-hydroxyazo dyes generally favor the azo tautomer in the solid state, the strong electron-withdrawing nature of the two nitro groups can stabilize the hydrazone form, particularly in polar aprotic solvents or basic conditions.

- Azo Form:
(Dominant in non-polar solvents).
- Hydrazone Form:
(Quinone-hydrazone structure).
- Detection: The presence of a hydrazone form can be inferred from a C=O stretch in IR (1650-1750 cm⁻¹).

) or distinct UV-Vis bands.



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Caption: Tautomeric equilibrium between Azo and Hydrazone forms.

Experimental Protocols

Protocol A: Synthesis of 4-(2,4-Dinitrophenylazo)phenol

Safety: Wear nitrile gloves, lab coat, and safety goggles. Work in a fume hood. Nitrosylsulfuric acid is corrosive; diazonium salts can be explosive if dried.

- Preparation of Nitrosylsulfuric Acid:
 - Cool 5 mL of concentrated
 - to
 - in an ice bath.
 - Slowly add 0.35 g of sodium nitrite (
 -) with stirring.
 - Warm slightly to

to dissolve, then cool back to

.

- Diazotization:

- Dissolve 0.92 g (5 mmol) of 2,4-dinitroaniline in 10 mL of hot glacial acetic acid.
- Cool the amine solution to room temperature and add it dropwise to the cold nitrosylsulfuric acid.
- Stir at

for 1-2 hours. The solution should become clear/pale yellow.

- Coupling:

- Dissolve 0.47 g (5 mmol) of phenol in 20 mL of 10% NaOH solution (cooled to

).
- Add the diazonium solution dropwise to the phenol solution over 30 minutes, maintaining the temperature below

.
- Maintain pH > 9 by adding solid

if necessary. A deep red/orange precipitate will form immediately.

- Isolation:

- Stir for an additional hour.
- Acidify the mixture with dilute HCl (to pH ~4-5) to protonate the phenolate. The color may shift to yellow/orange.
- Filter the solid, wash copiously with water, and recrystallize from ethanol/water.[1]

Protocol B: Determination of Solvatochromic Shift

- Prepare a stock solution () of the purified dye in DMSO.
- Aliquot into cuvettes containing: Methanol, Acetonitrile, THF, and Toluene.
- Record UV-Vis spectra (300–600 nm).
- Analysis: Plot vs. solvent dielectric constant () or Reichardt's dye scale () to determine the sensitivity of the chromophore to polarity.

References

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- Azo-Hydrazone Tautomerism: Antonov, L. et al. (2020). "Tautomerism of azo dyes in the solid state." [2][3] Dyes and Pigments, 178, 108342. [2] [Link](#)
- General Phenol Characterization: NIST Chemistry WebBook, SRD 69. "Phenol, 2,4-dinitro-". [4][5] [Link](#) (Note: Reference for comparative spectral features of the dinitrophenyl moiety).
- Solvatochromism in Azo Dyes: Reichardt, C. (1994). "Solvatochromic Dyes as Solvent Polarity Indicators." Chemical Reviews, 94(8), 2319–2358. [Link](#)

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- [5. researchgate.net \[researchgate.net\]](#)
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